

Essential Safety and Operational Guide for 3-Methoxy-5-methylphenol

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Compound of Interest

Compound Name: 3-Methoxy-5-methylphenol

Cat. No.: B015851

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This guide provides critical safety and logistical information for the handling and disposal of **3-Methoxy-5-methylphenol** (CAS No. 3209-13-0), tailored for research, scientific, and drug development professionals. The following procedural steps and data are designed to ensure the safe management of this chemical in a laboratory setting.

Chemical and Physical Properties

A summary of the key quantitative data for **3-Methoxy-5-methylphenol** is presented below for easy reference.

Property	Value	Reference
CAS Number	3209-13-0	[1]
Molecular Formula	C ₈ H ₁₀ O ₂	[2]
Molecular Weight	138.16 g/mol	[3]
Appearance	White to Almost white powder/crystal	[4]
Purity	>98.0% (GC)	[4]
Melting Point	62.0 to 64.0 °C	[4]
Storage Temperature	Room Temperature (<15°C recommended)	

I. Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent skin and eye irritation, and respiratory exposure.[1][5]

- Eye and Face Protection: Wear chemical safety goggles that comply with EN166 standards.[5] In situations with a high risk of splashing, a face shield should be used in addition to goggles.[6]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant protective gloves.[5] Gloves must be inspected before use and disposed of properly after handling the chemical.[1]
 - Clothing: Wear protective clothing to prevent skin exposure.[5] A lab coat is standard, but for tasks with a higher risk of exposure, an acid-resistant apron or a full chemical suit may be necessary.[7]
- Respiratory Protection: Use only in a well-ventilated area or outdoors.[5] If ventilation is inadequate, especially when dust may be generated, use a NIOSH/MSHA approved respirator.[8]

II. Operational Plan for Safe Handling

Follow these step-by-step procedures for the safe handling of **3-Methoxy-5-methylphenol** from reception to disposal.

Preparation and Handling Area

- Ventilation: Ensure work is conducted in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[1][8]
- Emergency Equipment: An eyewash station and safety shower should be readily accessible and in close proximity to the workstation.[5]
- Avoid Dust Formation: Handle the solid material carefully to avoid creating dust.[1]

Handling the Chemical

- Grounding: Take precautionary measures against static discharges.
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.^[1]^[5] Do not eat, drink, or smoke in the handling area.
- Avoid Contact: Do not get the chemical in eyes, on skin, or on clothing.^[5]

Storage

- Container: Keep the container tightly closed in a dry and well-ventilated place.^[1]
- Conditions: Store in a cool place and protect from moisture.^[1]^[5] The material is noted to be light and air-sensitive, so storage under an inert gas is recommended. Keep away from heat and sources of ignition.^[5]

III. Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [1][5][9]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1] Remove contaminated clothing and wash it before reuse.[4] If skin irritation persists, get medical advice.[4][5]
Eye Contact	Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[1][5] Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[1][4][5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[1] Rinse the mouth with water and drink plenty of water afterwards.[5] Seek medical attention if symptoms occur.[1][5]

IV. Spill and Disposal Plan

Proper containment and disposal are essential to prevent environmental contamination.

Accidental Release Measures

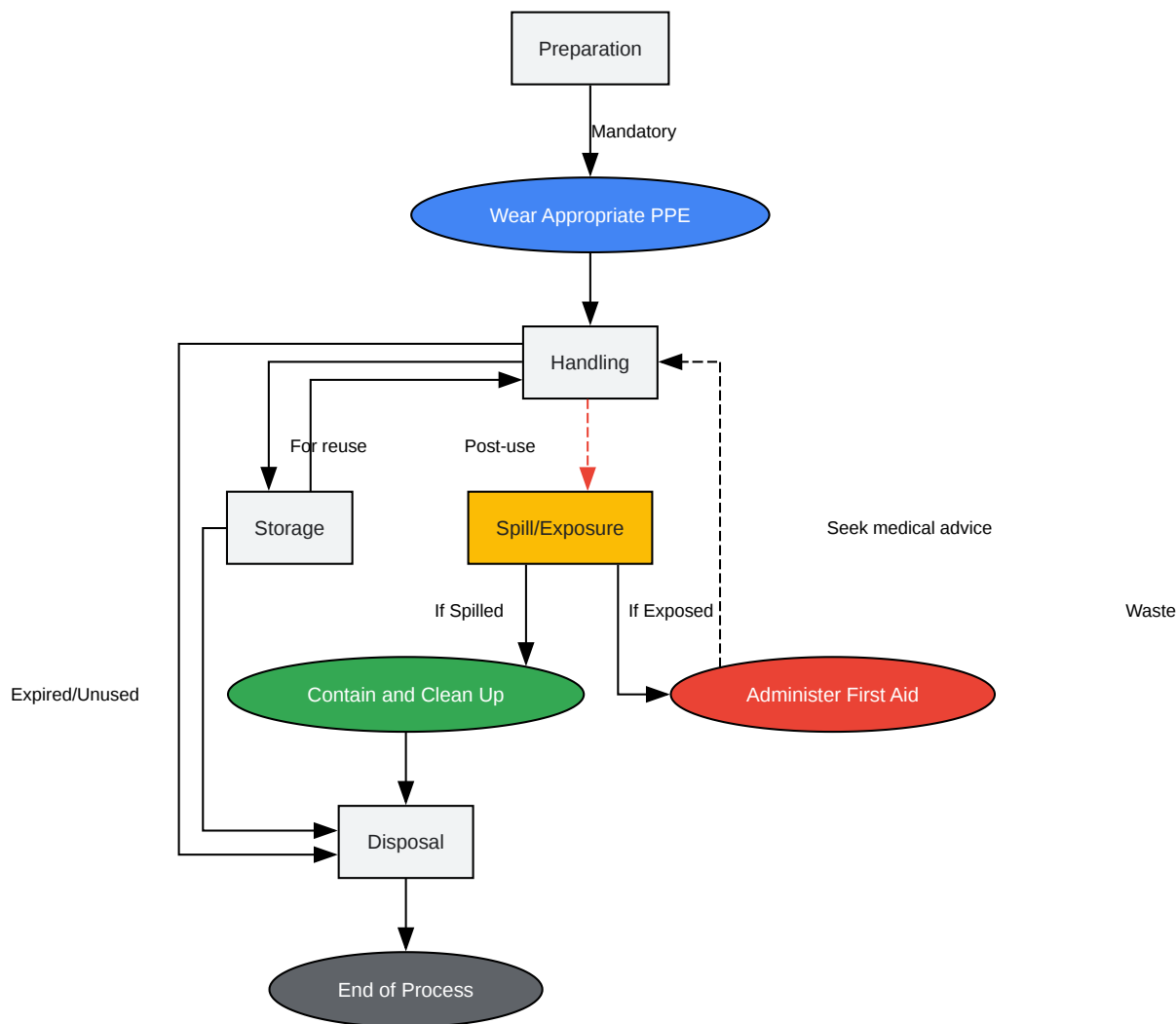
- Personnel: Evacuate personnel to a safe area. Ensure adequate ventilation.[1]
- Containment: Use personal protective equipment. Avoid dust formation.[1] Do not let the product enter drains.[1]
- Clean-up: Sweep up and shovel the material into a suitable, closed container for disposal.[1][5]

Disposal

- Waste Product: Dispose of the contents and container to an approved waste disposal plant.
[5] Waste must be disposed of in accordance with federal, state, and local environmental control regulations.
- Contaminated Packaging: Dispose of as unused product.[1] Empty containers should be triple-rinsed, and the labels defaced before disposal.[10]

V. Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **3-Methoxy-5-methylphenol**.



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Caption: Workflow for the safe handling of **3-Methoxy-5-methylphenol**.

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